

An In-depth Technical Guide on 3,3',5,5'-Tetramethylbiphenyl

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Compound of Interest

Compound Name: 3,3',5,5'-Tetramethylbiphenyl

Cat. No.: B1348514

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This guide provides the fundamental physicochemical properties of **3,3',5,5'-Tetramethylbiphenyl**, a substituted aromatic hydrocarbon. The information is tailored for researchers, scientists, and professionals in drug development who require precise data for their work.

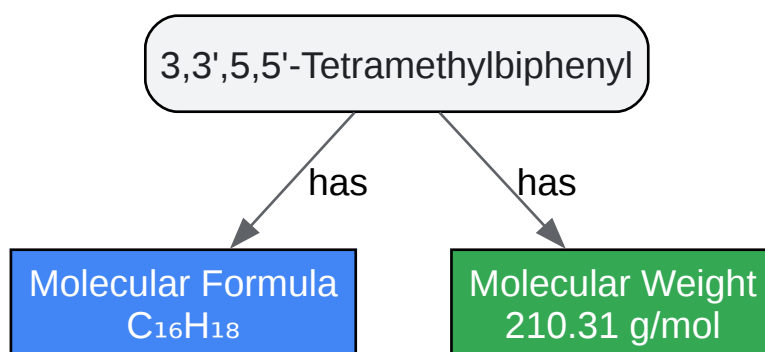
Physicochemical Data Summary

The core quantitative data for **3,3',5,5'-Tetramethylbiphenyl** is summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₆ H ₁₈ [1] [2] [3]
Molecular Weight	210.31 g/mol [1] [3]
CAS Number	25570-02-9 [1] [2]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



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Figure 1. Properties of **3,3',5,5'-Tetramethylbiphenyl**

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References

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